

safe handling and storage of tri-tert-butyl borate

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Compound of Interest

Compound Name: *Tri-tert-butyl borate*

Cat. No.: *B147545*

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An In-depth Technical Guide to the Safe Handling and Storage of **Tri-tert-butyl Borate**

For researchers, scientists, and drug development professionals, the safe handling and storage of chemical reagents are paramount to ensuring a safe and productive laboratory environment.

Tri-tert-butyl borate (CAS No. 7397-43-5), a versatile organoboron compound utilized in various organic syntheses, requires specific handling and storage protocols due to its unique chemical properties.^[1] This guide provides a comprehensive overview of the safe management of **tri-tert-butyl borate**, from its chemical and physical properties to detailed handling and emergency procedures.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **tri-tert-butyl borate** is the foundation of its safe handling. This colorless liquid is characterized by its flammability and sensitivity to moisture.

Table 1: Physicochemical Properties of **Tri-tert-butyl Borate**

Property	Value
Chemical Formula	C12H27BO3
Molecular Weight	230.15 g/mol [1] [2]
Appearance	Colorless liquid [1] [3]
Melting Point	18-19 °C [1] [3] [4] [5]
Boiling Point	101 °C at 74 mmHg [1] [4] [5]
Density	0.811 g/mL at 25 °C [1] [3] [4] [5]
Flash Point	29 °C (84.2 °F) - closed cup [1] [3] [5]
Refractive Index	n20/D 1.389 [1] [4] [5]
Hydrolytic Sensitivity	Moderately sensitive to moisture [1]

Hazard Identification and GHS Classification

Tri-tert-butyl borate is classified as a flammable liquid. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information:

- GHS Classification: Flammable liquids (Category 3).[\[2\]](#)
- Signal Word: Warning.[\[2\]](#)[\[5\]](#)
- Hazard Statement: H226: Flammable liquid and vapor.[\[2\]](#)

Safe Handling Protocols

Adherence to strict handling protocols is crucial to mitigate the risks associated with **tri-tert-butyl borate**.

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[7\]](#) Use of explosion-proof electrical, ventilating, and lighting equipment is mandatory.[\[6\]](#)

- Inert Atmosphere: Due to its moisture sensitivity, handling and storage under an inert gas such as nitrogen or argon is recommended.[6]

Personal Protective Equipment (PPE)

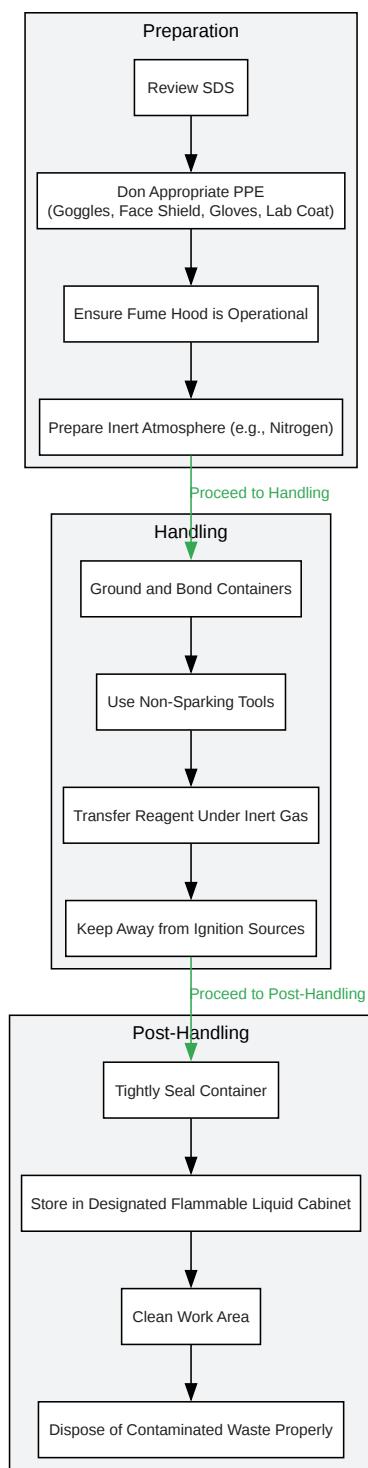
A comprehensive PPE regimen is required when handling **tri-tert-butyl borate**:

- Eye and Face Protection: Chemical safety goggles and a face shield are essential to protect against splashes.[5][6]
- Hand Protection: Wear appropriate chemical-resistant gloves. Inspect gloves for any signs of degradation before use.[6][8][9]
- Skin and Body Protection: A flame-retardant lab coat and appropriate protective clothing should be worn to prevent skin contact.[6]
- Respiratory Protection: Under normal use conditions with adequate engineering controls, respiratory protection may not be necessary. However, if vapors or mists are generated, a NIOSH-approved respirator with an appropriate cartridge should be used.[6]

General Handling Practices

- Ignition Sources: Keep the compound away from open flames, hot surfaces, sparks, and any other potential sources of ignition.[6][7]
- Static Discharge: Take precautionary measures against static discharge. Ground and bond containers and receiving equipment during transfers.[6]
- Tools: Use only non-sparking tools.[6]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.[6] Contaminated clothing should be changed immediately.

Workflow for Safe Handling of Tri-tert-butyl Borate



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Caption: Logical workflow for the safe handling of **tri-tert-butyl borate**.

Safe Storage Procedures

Proper storage is critical to maintaining the stability and safety of **tri-tert-butyl borate**.

- Container: Keep the container tightly closed in a dry and well-ventilated place.[6]
- Location: Store in a designated flammables area or a flammable liquid storage cabinet.[6]
The storage area should be cool.[6]
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids.[6][9]
- Moisture: Due to its hydrolytic sensitivity, protect the container from moisture.[7]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is essential.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[9]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and shower if necessary.[6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical attention.[9]

Fire-Fighting Measures

- Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[6]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[6] Containers may explode when heated.[6] Hazardous decomposition products

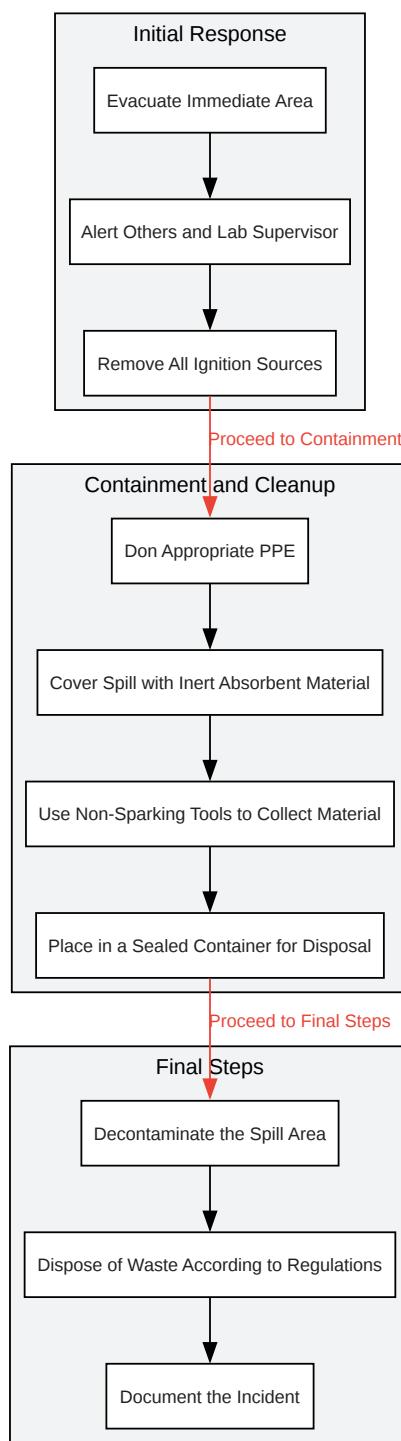
include carbon oxides and oxides of boron.[6]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Accidental Release Measures

- Personal Precautions: Remove all sources of ignition.[6] Evacuate personnel from the area. Ensure adequate ventilation. Do not breathe vapors or mists.
- Environmental Precautions: Prevent the product from entering drains.[7]
- Containment and Cleanup: Cover drains. Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).[9] Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[9]

Response Protocol for a Tri-tert-butyl Borate Spill

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Caption: Step-by-step response protocol for a **tri-tert-butyl borate** spill.

Disposal Considerations

Dispose of **tri-tert-butyl borate** and its containers in accordance with local, regional, and national regulations.^[6] Contact a licensed professional waste disposal service.

Experimental Protocols

While specific experimental protocols for determining the safety parameters of **tri-tert-butyl borate** are not detailed in the readily available safety literature, standard methodologies are employed for assessing the properties of chemical substances. For instance, the flash point is typically determined using standardized apparatus such as a Pensky-Martens or Cleveland open-cup tester. Hydrolytic sensitivity can be evaluated through controlled experiments monitoring the decomposition of the compound in the presence of water, often quantified by techniques like NMR spectroscopy or gas chromatography. For detailed, substance-specific experimental safety testing protocols, consulting specialized chemical safety literature or conducting a thorough risk assessment is recommended.

Conclusion

Tri-tert-butyl borate is a valuable reagent in chemical synthesis, and its safe handling and storage are of utmost importance. By understanding its properties, implementing robust engineering controls, utilizing appropriate personal protective equipment, and adhering to the established protocols for handling, storage, and emergency response, researchers can minimize the risks associated with this compound. This guide serves as a comprehensive resource for the safe management of **tri-tert-butyl borate** in a laboratory setting.

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